

A Comparative Analysis of Physicochemical Properties: 2-Methyldodecane vs. n-Tridecane

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Compound of Interest

Compound Name: 2-Methyldodecane

Cat. No.: B072444

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This guide provides a detailed comparison of the physicochemical properties of **2-methyldodecane** and its straight-chain isomer, n-tridecane. This analysis is intended for researchers, scientists, and professionals in drug development who utilize alkanes in various applications, including as solvents, standards, and components in formulations. The information presented is based on available experimental data to ensure accuracy and reliability.

Structural and Molecular Overview

Both **2-methyldodecane** and n-tridecane share the same chemical formula, $C_{13}H_{28}$, and molar mass. However, their structural arrangements differ, leading to distinct physical properties. n-Tridecane is a linear alkane, characterized by a continuous chain of thirteen carbon atoms. In contrast, **2-methyldodecane** is a branched-chain alkane, with a methyl group attached to the second carbon of a twelve-carbon chain. This branching introduces steric hindrance and alters the molecule's overall shape, which in turn influences its intermolecular interactions and bulk properties.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **2-methyldodecane** and n-tridecane based on reported experimental data.

Property	2-Methyldodecane	n-Tridecane
Molecular Formula	C ₁₃ H ₂₈	C ₁₃ H ₂₈
Molar Mass (g/mol)	184.36	184.37
Melting Point (°C)	-27.15	-5.5 to -4
Boiling Point (°C)	227.7 - 229.5	232 - 236
Density (g/cm ³)	0.754 (at 20°C)	0.756 (at 25°C)
Viscosity (mPa·s)	No experimental data available	1.724 (at 25°C)[1]
Surface Tension (mN/m)	No experimental data available	25.55 (at 25°C)[1]

Note: Experimental data for the viscosity and surface tension of **2-methyldodecane** are not readily available in the cited literature. Generally, branched alkanes exhibit lower viscosity and surface tension compared to their linear isomers due to reduced intermolecular van der Waals forces resulting from less efficient packing.

Experimental Protocols

The determination of the physicochemical properties listed above is conducted using standardized experimental protocols to ensure reproducibility and accuracy. Below are summaries of the methodologies for each key parameter.

1. Melting Point Determination (OECD Guideline 102)

The melting point is determined using the capillary method. A small, powdered sample of the substance is packed into a capillary tube, which is then placed in a temperature-controlled apparatus. The temperature is gradually increased, and the range from the initial melting (first appearance of liquid) to the final melting (disappearance of the last solid particle) is recorded.

2. Boiling Point Determination (ASTM D1078)

The boiling point is measured by distillation. A specified volume of the liquid is placed in a distillation flask connected to a condenser. The liquid is heated, and the vapor temperature is monitored with a calibrated thermometer as the liquid boils and the vapor condenses. The

boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

3. Density Measurement (ASTM D4052)

The density of the liquid alkanes is determined using a digital density meter. A small sample is introduced into an oscillating U-tube. The instrument measures the oscillation period of the tube, which is directly related to the density of the sample. The measurement is temperature-controlled to ensure accuracy.

4. Viscosity Measurement (ASTM D445)

Kinematic viscosity is measured using a calibrated glass capillary viscometer. The time taken for a fixed volume of the liquid to flow under gravity through the capillary is measured at a precisely controlled temperature. The kinematic viscosity is then calculated by multiplying the flow time by the calibration constant of the viscometer. Dynamic viscosity can be obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

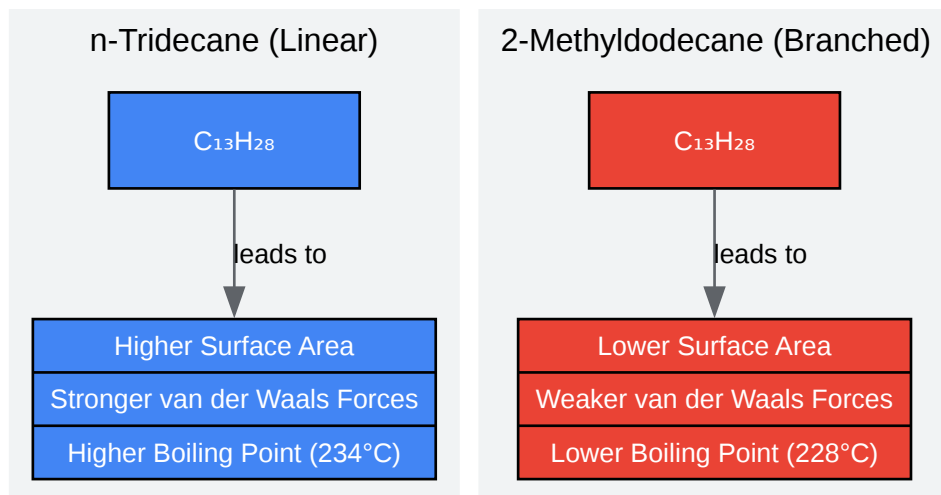
5. Surface Tension Measurement (Pendant Drop Method)

The pendant drop method is a common technique for determining the surface tension of liquids. A drop of the liquid is formed at the end of a capillary tube. The shape of the drop is determined by the balance between surface tension and gravity. An image of the drop is captured, and the surface tension is calculated by analyzing the drop's profile using the Young-Laplace equation.

Visualizing Structural Impact on Properties

The structural difference between a linear and a branched alkane directly influences their physical properties. A key example is the boiling point. The more linear a molecule, the greater the surface area available for intermolecular van der Waals forces, resulting in a higher boiling point.

Impact of Molecular Structure on Boiling Point

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Caption: Structural Isomerism and Boiling Point.

In summary, while **2-methyldodecane** and n-tridecane are chemically similar, their distinct molecular structures result in measurable differences in their physical properties. The linear nature of n-tridecane allows for stronger intermolecular forces, leading to a higher melting point, boiling point, and likely higher viscosity and surface tension compared to the more compact, branched structure of **2-methyldodecane**. These differences are critical considerations for their application in various scientific and industrial fields.

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References

- 1. home.iitk.ac.in [home.iitk.ac.in]
- To cite this document: BenchChem. [A Comparative Analysis of Physicochemical Properties: 2-Methyldodecane vs. n-Tridecane]. BenchChem, [2025]. [Online PDF]. Available at:

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